

Preparing Chemerin-9 (149-157) (TFA) Stock Solution: An Application Note and Protocol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chemerin-9, the nonapeptide sequence Tyr-Phe-Pro-Gly-Gln-Phe-Ala-Phe-Ser (YFPGQFAFS), corresponds to the C-terminal amino acids 149-157 of the full-length chemerin protein. It is a potent agonist of the G protein-coupled chemokine-like receptor 1 (CMKLR1, also known as ChemR23).[1][2] The activation of CMKLR1 by Chemerin-9 triggers various cellular responses and has been implicated in both pro- and anti-inflammatory processes, making it a significant target in drug development and biomedical research.[3][4] This peptide is typically supplied as a trifluoroacetate (TFA) salt, a remnant of the solid-phase peptide synthesis process. While essential for peptide stability and purification, TFA can influence experimental outcomes, a critical consideration for researchers.[5][6][7]

This document provides detailed protocols for the preparation, storage, and handling of **Chemerin-9 (149-157) (TFA)** stock solutions to ensure experimental reproducibility and accuracy.

Data Presentation Physicochemical Properties of Chemerin-9 (149-157)



Property	Value	Reference
Sequence	H-Tyr-Phe-Pro-Gly-Gln-Phe- Ala-Phe-Ser-OH (YFPGQFAFS)	[8]
Molecular Formula	C51H68N10O12 (as free base)	[8]
Molecular Weight	1013.16 g/mol (as free base)	[8]
Molecular Weight (TFA salt)	~1177.18 g/mol	[9][10]
Purity	≥95%	[8]
Solubility	Soluble in water (up to 1 mg/mL)	[8]
Biological Activity	Potent CMKLR1 agonist (EC50 ≈ 42 nM)	[8]

Considerations for Trifluoroacetate (TFA) Salt

Trifluoroacetic acid (TFA) is commonly used in peptide synthesis and purification, resulting in the final product being a TFA salt. It is crucial to be aware of the potential effects of TFA in biological assays:



Potential Effect of TFA	Description	Reference
Cell Growth Alteration	Can inhibit cell proliferation at low concentrations (nM range) and promote it at higher concentrations (µM-mM range).	[5][7]
Assay Interference	May interfere with assays by altering the pH of the solution or by having its own biological activity.	[7]
Structural Analysis	Can interfere with infrared (IR) spectroscopy due to a strong absorbance band that overlaps with the amide I band of peptides.	[7]

For sensitive cellular assays, researchers may consider exchanging the TFA counter-ion for a more biologically compatible one, such as acetate or hydrochloride.[7]

Experimental ProtocolsProtocol 1: Preparation of a 1 mM Aqueous Stock

Solution

This protocol describes the preparation of a 1 mM stock solution of **Chemerin-9 (149-157) (TFA)** in sterile water.

Materials:

- Chemerin-9 (149-157) (TFA) (lyophilized powder)
- Sterile, nuclease-free water
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips



Procedure:

- Equilibration: Before opening, allow the vial of lyophilized Chemerin-9 to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial upon opening, which can affect the stability of the peptide.
- Calculation: Calculate the volume of sterile water required to achieve a 1 mM stock solution.
 Use the molecular weight of the TFA salt provided by the manufacturer (approximately 1177.18 g/mol).
 - Example Calculation for 1 mg of peptide:
 - Volume (L) = (Mass (g) / Molecular Weight (g/mol)) / Concentration (mol/L)
 - Volume (μ L) = ((0.001 g / 1177.18 g/mol) / 0.001 mol/L) * 1,000,000 μ L/L ≈ 849.5 μ L
- Reconstitution: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom. Carefully add the calculated volume of sterile water to the vial.
- Dissolution: Gently vortex or pipette the solution up and down to ensure the peptide is completely dissolved. If solubility is an issue, the solution can be warmed to 37°C for a short period or sonicated in a water bath.[9]
- Aliquoting and Storage: Aliquot the stock solution into sterile, low-protein binding microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol 2: Preparation of Stock Solution for Hydrophobic Peptides

For peptides that are difficult to dissolve in aqueous solutions, a small amount of an organic solvent can be used.

Materials:

Chemerin-9 (149-157) (TFA) (lyophilized powder)



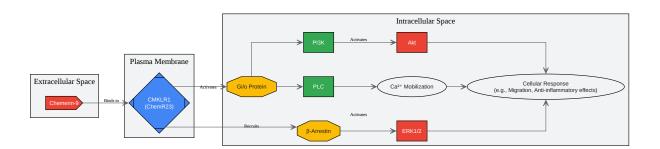
- Dimethyl sulfoxide (DMSO) or Acetonitrile (ACN)
- Sterile, nuclease-free water or desired aqueous buffer
- · Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibration and Centrifugation: Follow steps 1 and 3 from Protocol 1.
- Initial Dissolution: Add a small volume of DMSO or ACN (e.g., 10-50 μ L) to the vial to dissolve the peptide.
- Dilution: Once the peptide is dissolved, slowly add sterile water or the desired aqueous buffer to reach the final desired concentration and volume. Be mindful that high concentrations of organic solvents may be toxic to cells.
- Aliquoting and Storage: Aliquot the stock solution and store as described in Protocol 1.

Mandatory Visualizations Chemerin-9 Signaling Pathway through CMKLR1



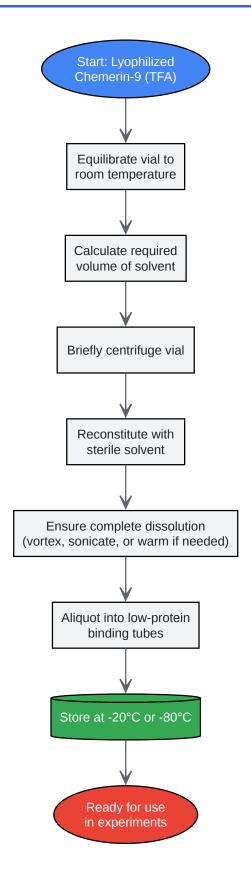


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Caption: Chemerin-9/CMKLR1 signaling cascade.

Experimental Workflow for Stock Solution Preparation





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Caption: Workflow for preparing Chemerin-9 stock solution.



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